

# Application of Delta-Nonalactone in Fragrance Formulation: Application Notes and Protocols

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## Compound of Interest

Compound Name: *delta-Nonalactone*

Cat. No.: *B1583773*

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## Introduction

**Delta-nonalactone** is a versatile fragrance ingredient prized for its creamy, coconut-like, and sweet aroma with subtle milky and coumarin-like undertones.<sup>[1][2]</sup> As a six-membered ring lactone, it imparts a naturalistic and rich character to fragrance compositions, distinguishing it from the more intensely sweet and fruity profile of its five-membered ring counterpart, gamma-nonalactone.<sup>[1]</sup> Its stability and balanced olfactory profile make it a valuable component in a wide array of fragrance applications, from fine fragrances to personal care products.<sup>[3][4]</sup> This document provides detailed application notes and experimental protocols for the effective use of **delta-nonalactone** in fragrance formulation.

## Chemical and Olfactory Profile

**Delta-nonalactone**'s unique sensory characteristics are a direct result of its chemical structure. Its creamy and fatty notes provide warmth and body to fragrance accords, while its coumarin-like facet makes it an excellent substitute for coumarin, which is subject to regulatory restrictions in some regions.<sup>[1][5]</sup>

Table 1: Physicochemical Properties of **Delta-Nonalactone**

Property	Value	Reference
Molecular Formula	C9H16O2	[3][6]
Molecular Weight	156.22 g/mol	[3][6]
Appearance	Colorless to pale yellow liquid	[3]
Odor Profile	Creamy, coconut, sweet, milky, coumarin-like	[1][2]
Odor Strength	Medium	[2]
Volatility	Base Note	[7]
Vapor Pressure	0.41-0.75 Pa at 20-25°C	[1][2]
Flash Point	>100 °C (212 °F)	[8]
Solubility	Soluble in alcohol; insoluble in water	[6]
Longevity on Blotter	> 24 hours	[1][2]

## Applications in Fragrance Formulation

**Delta-nonalactone** is a highly adaptable ingredient used to achieve various olfactory effects. Its recommended dosage in fragrance concentrates typically ranges from trace amounts up to 5%.[\[1\]](#)[\[5\]](#)

Table 2: Applications and Recommended Usage Levels of **Delta-Nonalactone**

Fragrance Accord	Olfactory Contribution	Recommended Usage Level in Concentrate
Tropical/Coconut	Provides a natural, creamy coconut milk character.	1-5%
Gourmand/Vanilla	Enhances creaminess, creating crème brûlée or milky effects.	0.5-3%
Fougère	Acts as a coumarin substitute, adding a sweet, hay-like warmth.	0.1-2%
Floral (e.g., Jasmine, Tuberose)	Adds a solar, creamy, and warm facet.	0.1-1%
Woody (e.g., Sandalwood)	Imparts a creamy, smooth character to woody notes.	0.2-2%

## Experimental Protocols

To effectively incorporate **delta-nonolactone** into a fragrance formulation, a series of evaluations are necessary to assess its performance, stability, and sensory impact.

### Protocol 1: Sensory Evaluation of Delta-Nonolactone in a Fragrance Blend

Objective: To determine the olfactory contribution and optimal concentration of **delta-nonolactone** in a new fragrance formulation.

Materials:

- **Delta-nonolactone** solution (e.g., 10% in ethanol)
- Fragrance base
- Ethanol (perfumer's grade)

- Glass beakers and stirring rods
- Pipettes
- Smelling strips (blotters)
- Trained sensory panel (or a group of evaluators)

#### Procedure:

- Preparation of Samples:
  - Prepare a series of dilutions of the fragrance base containing varying concentrations of **delta-nonalactone** (e.g., 0.1%, 0.5%, 1%, 2%, 5%).
  - Prepare a control sample of the fragrance base without **delta-nonalactone**.
- Evaluation on Smelling Strips:
  - Dip a labeled smelling strip into each sample, ensuring consistent saturation.
  - Allow the ethanol to evaporate for a few seconds.
  - Present the smelling strips to the sensory panel in a randomized and blind manner.
- Data Collection:
  - Panelists should evaluate the samples at different time intervals (top notes: 0-10 min; heart notes: 10-60 min; base notes: >60 min) to assess the evolution of the fragrance.
  - Panelists should rate the intensity of key attributes (e.g., creaminess, coconut, sweetness) on a structured scale (e.g., 1-9).
  - Panelists should also provide descriptive comments on the overall fragrance profile.
- Data Analysis:
  - Analyze the quantitative data to determine the concentration at which **delta-nonalactone** provides the desired effect without overpowering the other notes.

- Review the descriptive comments to understand the qualitative impact of **delta-nonalactone** on the fragrance.

## Protocol 2: Stability Testing of a Fragrance Containing Delta-Nonalactone in a Cosmetic Base

Objective: To evaluate the physical and chemical stability of a fragrance formulation containing **delta-nonalactone** in a specific cosmetic base (e.g., lotion, cream).

Materials:

- Fragrance oil containing **delta-nonalactone**
- Cosmetic base (unfragranced)
- Glass jars with airtight lids
- Oven capable of maintaining 40-45°C
- Refrigerator or cold chamber (-10°C)
- UV light chamber
- pH meter, viscometer

Procedure:

- Sample Preparation:
  - Incorporate the fragrance oil into the cosmetic base at the desired concentration.
  - Prepare a control sample of the cosmetic base without the fragrance.
  - Package the samples in the intended final packaging as well as in inert glass containers.
- Storage Conditions:
  - Store samples under the following conditions for a period of at least 3 months:

- Accelerated conditions: 40-45°C
- Room temperature: 25°C
- Refrigerated: 4°C
- Freeze-thaw cycles: 24 hours at -10°C followed by 24 hours at 25°C (repeat for 3 cycles).
- UV exposure: Place samples in a UV light chamber.
- Evaluation:
  - At regular intervals (e.g., 1, 2, 4, 8, 12 weeks), evaluate the samples for any changes in:
    - Color: Visual assessment.
    - Odor: Olfactory assessment by a trained panel.
    - pH: Using a pH meter.
    - Viscosity: Using a viscometer.
    - Phase separation or creaming: Visual inspection.
- Data Analysis:
  - Compare the results of the fragranced product to the unfragranced control to determine if the fragrance is causing any instability.
  - Assess if the olfactory profile of the fragrance remains consistent over time and under different stress conditions.

## Protocol 3: Headspace Analysis for Fragrance Release Profile

Objective: To quantify the release of **delta-nonolactone** and other volatile components from a product matrix over time.

#### Materials:

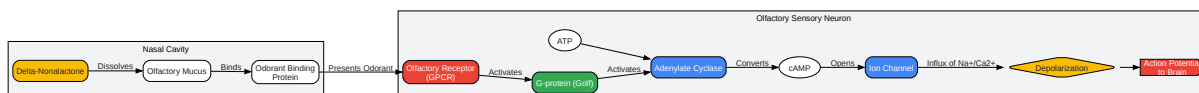
- Product containing the fragrance with **delta-nonalactone**
- Headspace vials
- Gas Chromatograph-Mass Spectrometer (GC-MS) with a headspace autosampler
- Inert gas (e.g., helium)

#### Procedure:

- Sample Preparation:
  - Place a precise amount of the fragranced product into a headspace vial.
  - Seal the vial.
- Equilibration:
  - Place the vial in the headspace autosampler and allow it to equilibrate at a set temperature for a specific time to allow the volatile compounds to partition into the headspace.
- Injection and Analysis:
  - An aliquot of the headspace gas is automatically injected into the GC-MS.
  - The GC separates the volatile compounds, and the MS identifies and quantifies them.
- Time-Course Analysis:
  - Repeat the analysis at different time points after product application (if applicable) to determine the evaporation rate of **delta-nonalactone** and other fragrance components.
- Data Analysis:
  - Generate a chromatogram showing the concentration of each volatile compound in the headspace over time.

- This data provides insights into the substantivity and release profile of **delta-nonolactone** in the specific application.

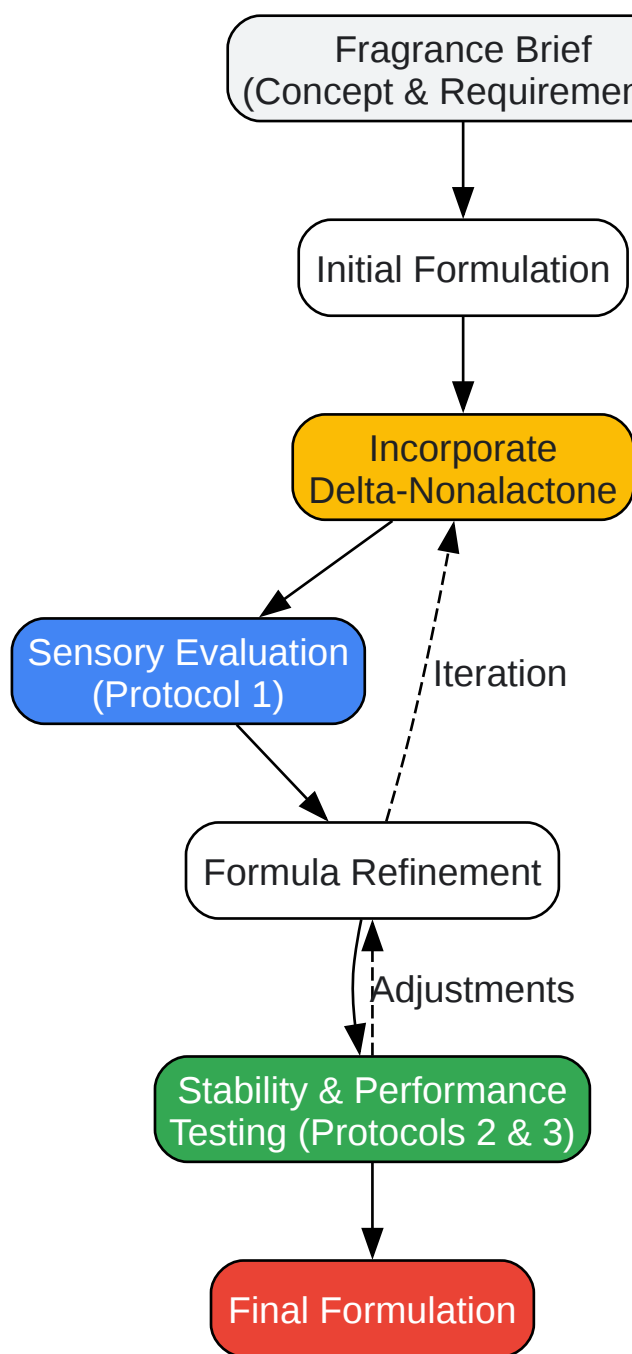
## Visualizations



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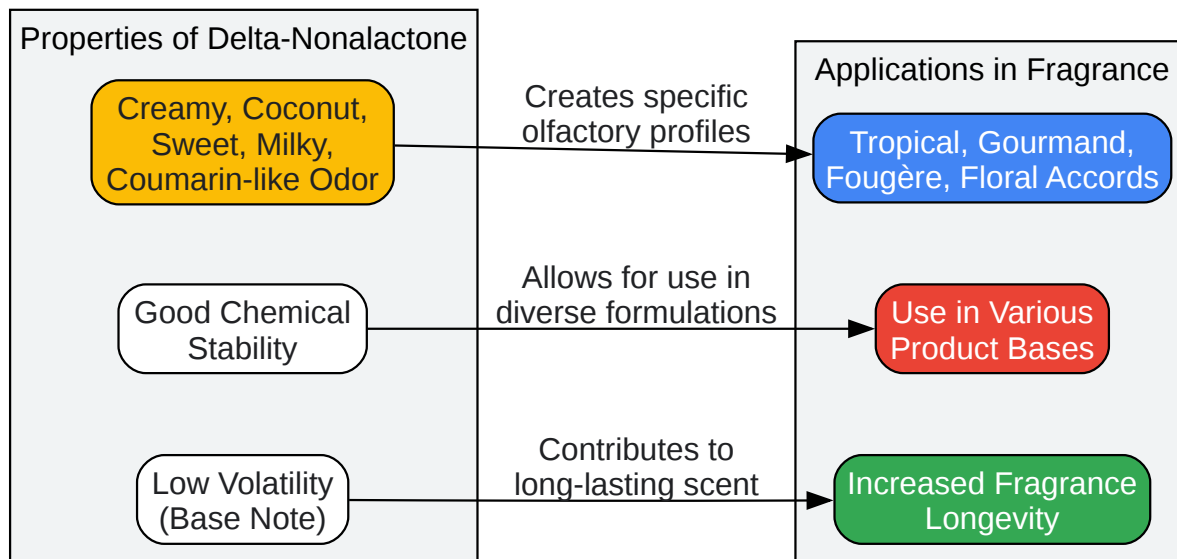
Caption: Olfactory signaling pathway for odorant perception.





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Caption: Fragrance development workflow incorporating a new ingredient.



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Caption: Relationship between properties and applications of **delta-nonalactone**.

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